

Physical properties of Dibutyl malate

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Compound of Interest

Compound Name: *Dibutyl malate*

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An In-Depth Technical Guide to the Physical Properties of **Dibutyl Malate**

Introduction

Dibutyl malate (DBM), identified by CAS Number 105-76-0, is an organic compound belonging to the class of carboxylic acid esters.^[1] Specifically, it is the dibutyl ester of maleic acid, an unsaturated dicarboxylic acid.^[2] Structurally, it features a central carbon-carbon double bond in a *cis*-(Z) configuration, flanked by two carboxyl groups esterified with n-butanol.^[3] This structure imparts a unique combination of reactivity and physical characteristics that make it a valuable component in a multitude of applications.

In industrial settings, DBM is extensively utilized as a comonomer and plasticizer in the polymerization of vinyl and acrylic emulsions for paints, adhesives, and coatings.^[4] Its incorporation into polymer chains enhances flexibility, adhesion, and water resistance.^[4] For researchers and drug development professionals, DBM serves as a versatile chemical intermediate. The presence of the electron-deficient double bond allows for various addition reactions, making it a key starting material for the synthesis of more complex molecules, including derivatives of succinic acid and various heterocyclic compounds like lactones, which have been explored for creating antibacterial agents.^{[4][5][6]}

This guide offers a comprehensive exploration of the core physical properties of **Dibutyl malate**, providing the technical data and contextual insights necessary for its safe handling, effective application in research and development, and formulation design.

Section 1: Chemical Identity and Molecular Structure

A precise understanding of a compound's identity is the foundation of all scientific investigation.

Dibutyl malate is unambiguously defined by the following identifiers.

- IUPAC Name: Dibutyl (2Z)-but-2-enedioate[2]
- CAS Number: 105-76-0[7]
- Molecular Formula: C₁₂H₂₀O₄[2][7]
- Molecular Weight: 228.28 g/mol [3][4][8]
- Synonyms: Maleic acid dibutyl ester, di-n-Butyl maleate, DBM[2]

The spatial arrangement of atoms dictates the molecule's physical and chemical behavior. The structure of **Dibutyl malate** is visualized below.

Caption: 2D molecular structure of **Dibutyl Malate** (C₁₂H₂₀O₄).

Section 2: Core Physical Properties

The utility of **Dibutyl malate** in both synthesis and formulation is directly governed by its physical properties. These characteristics dictate its behavior under various experimental conditions, its interaction with other substances, and the necessary protocols for safe handling.

A summary of its key quantitative physical properties is presented below for rapid reference.

Property	Value	Units	Conditions	Source(s)
Molecular Weight	228.28	g/mol	-	[3][4]
Appearance	Clear, colorless to slightly yellow, oily liquid	-	Standard	[2][9]
Boiling Point	280 - 281	°C	@ 760 mmHg	[2][4][10]
Melting Point	-85	°C	-	[2][4][11]
Density	0.988 - 0.998	g/cm³	@ 20-25 °C	[4][10]
Refractive Index	1.443 - 1.447	nD	@ 20 °C	[2][4][10]
Flash Point	138 - 141	°C	Closed Cup	[2][4][12][13]
Vapor Pressure	~0.00062 - 0.0027	mmHg (hPa)	@ 20-25 °C	[2][4][10][13]
Water Solubility	Very slightly soluble (~0.17 - 0.5)	g/L (mg/L)	@ 20-25 °C	[2][4][14]
LogP (o/w)	-2.7 - 3.49	-	Estimated/Calculated	[4][10]

Appearance, Odor, and Physical State

Under standard laboratory conditions, **Dibutyl malate** is a clear, colorless to pale yellow, oily liquid.[2][9] It possesses a characteristic, faint "ester-like" or fruity odor.[4][14] Its liquid state over a broad temperature range makes it easy to handle, transfer, and mix in various formulations and reaction setups.

Thermal Properties

- Boiling Point: With a high boiling point of approximately 281 °C at atmospheric pressure, DBM is classified as a low-volatility compound.[2][4][10] This property is advantageous in applications requiring thermal stability, such as in lubricants or as a plasticizer in materials

processed at elevated temperatures. Its low vapor pressure further minimizes evaporative losses and reduces inhalation exposure risks during handling.[4][10]

- Melting Point: DBM has a very low melting point of -85 °C.[2][4][11] This ensures it remains in a liquid state across a wide spectrum of operating temperatures, preventing solidification in colder environments and simplifying storage and transport.
- Flash Point: The flash point of DBM is consistently reported in the range of 138-141 °C, classifying it as a combustible but not highly flammable liquid.[2][4][12][13] While it requires a relatively high temperature to form an ignitable vapor-air mixture, appropriate safety measures, such as working in a well-ventilated area and avoiding ignition sources, are necessary, especially when heating the substance.[12]

Density and Refractive Index

- Density: The density of DBM is approximately 0.99 g/cm³, making it slightly less dense than water.[2][15] This value is critical for converting between mass and volume in process calculations, formulation development, and reaction stoichiometry.
- Refractive Index: The refractive index, typically measured at 20 °C using the sodium D-line (589 nm), falls within a narrow range of 1.443 to 1.447.[4][10] This optical property is a rapid and reliable indicator of the substance's purity. Deviations from this established range can signify the presence of impurities, unreacted starting materials, or isomerization products.

Solubility and Partitioning Behavior

The solubility profile of a compound is paramount in determining its application scope, particularly in multiphase systems relevant to drug delivery and formulation science.

- Solubility: DBM is very slightly soluble in water, with reported values around 0.17 g/L.[2][14] Conversely, it is miscible with a wide array of common organic solvents, including ethanol, methanol, acetone, diethyl ether, and toluene.[4] It is, however, immiscible with aliphatic hydrocarbons.[4] This pronounced lipophilicity makes it an effective plasticizer for non-polar polymers like PVC and a suitable solvent or carrier for non-polar active ingredients.
- Octanol-Water Partition Coefficient (LogP): The LogP value, a measure of a compound's differential solubility between octanol and water, is estimated to be between 2.7 and 3.5.[3][4]

[10] This positive and relatively high value confirms the lipophilic (fat-loving) and hydrophobic (water-repelling) nature of DBM. In drug development, LogP is a critical parameter for predicting a molecule's absorption, distribution, metabolism, and excretion (ADME) properties and its tendency to partition into lipid membranes.

Section 3: Stability and Reactivity Considerations

While this guide focuses on physical properties, they are intrinsically linked to the chemical stability of the molecule.

- Stability: Under recommended storage conditions—in a cool, dry, well-ventilated area in a tightly sealed container—**Dibutyl malate** is stable.[1][12]
- Isomerization: A key chemical consideration is its potential to isomerize. The cis configuration of the double bond in maleate can be converted to the more thermodynamically stable trans isomer, Dibutyl fumarate. This transformation can be catalyzed by heat or the presence of acids or bases.[4] Commercial samples of DBM may contain a small percentage of the fumarate isomer.[4]
- Reactivity: The olefinic double bond in DBM is susceptible to addition reactions, a property leveraged in organic synthesis.[4] It is also incompatible with strong oxidizing agents, acids, and bases, which can lead to vigorous reactions.[1]

Section 4: Protocol for Physical Property Verification: Refractive Index Measurement

To ensure the quality and purity of a **Dibutyl malate** sample, verifying its physical properties against established standards is a critical step. The measurement of the refractive index is a fundamental quality control procedure.

Objective: To determine the refractive index of a **Dibutyl malate** sample at 20°C and compare it to the reference range (1.443-1.447) to assess its purity.

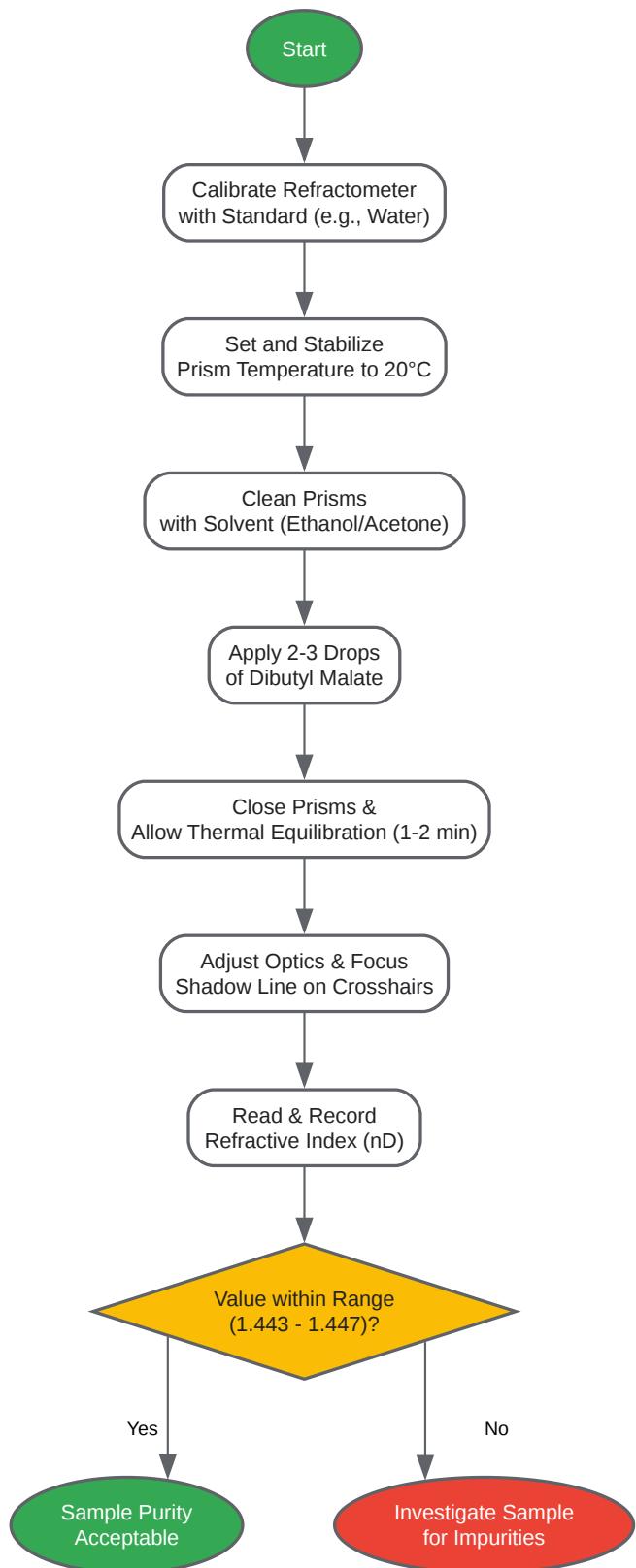
Instrumentation:

- Abbe refractometer with a sodium lamp (589 nm) or a calibrated white light source with dispersion compensation.

- Recirculating water bath for temperature control (set to 20.0 ± 0.1 °C).
- Calibrated digital thermometer.
- Lint-free tissues and appropriate cleaning solvents (e.g., ethanol, acetone).
- Glass Pasteur pipette or dropper.

Methodology:

- **Instrument Calibration:** Verify the refractometer's calibration using a standard reference material with a known refractive index at 20°C (e.g., distilled water, $nD = 1.3330$).
- **Temperature Equilibration:** Ensure the water bath is circulating through the refractometer prisms and the temperature is stable at 20.0 ± 0.1 °C.
- **Prism Cleaning:** Thoroughly clean the surfaces of the measuring and illuminating prisms with ethanol or acetone using a lint-free tissue to remove any residual contaminants. Allow the solvent to evaporate completely.
- **Sample Application:** Using a clean Pasteur pipette, apply 2-3 drops of the **Dibutyl malate** sample onto the surface of the lower prism.
- **Measurement:** Close the prisms immediately to allow the sample to spread into a thin film. Allow 1-2 minutes for the sample to reach thermal equilibrium.
- **Reading:** Look through the eyepiece and adjust the control knob to bring the dividing line between the light and dark fields into sharp focus exactly on the crosshairs.
- **Dispersion Compensation (if applicable):** If a color fringe is visible at the dividing line, adjust the dispersion compensator until a sharp, achromatic line is achieved.
- **Record Value:** Read the refractive index value from the instrument's scale. Repeat the measurement two more times with fresh sample aliquots, ensuring proper cleaning between each measurement.
- **Data Analysis:** Calculate the average of the three readings. The result should fall within the expected range for pure **Dibutyl malate**.

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Caption: Workflow for the experimental determination of Refractive Index.

Conclusion

Dibutyl malate is a versatile organic liquid whose utility is defined by a distinct set of physical properties. Its high boiling point and low vapor pressure make it suitable for applications requiring thermal stability and low volatility. The extremely low melting point ensures it remains a processable liquid over a vast temperature range. Its lipophilic nature, confirmed by its organic solvent miscibility and high LogP value, is fundamental to its role as a plasticizer and a non-polar chemical intermediate. For scientists and researchers, a thorough understanding of these properties—from density and refractive index used in quality control to solubility parameters critical for formulation—is essential for leveraging **Dibutyl malate** to its full potential in a safe and effective manner.

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